

# TPCA-1: Chemical Properties & Stock Preparation

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## Compound Focus: Tpca-1

CAS No.: 507475-17-4

Cat. No.: S547972

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**TPCA-1** is a potent and selective inhibitor of I $\kappa$ B kinase  $\beta$  (IKK-2/IKK $\beta$ ), which acts on the NF- $\kappa$ B signaling pathway. It is also reported to inhibit STAT3 phosphorylation and enhance apoptosis [1] [2] [3].

## Key Chemical Properties

Property	Specification
Molecular Formula	C <sub>12</sub> H <sub>10</sub> FN <sub>3</sub> O <sub>2</sub> S [2] [4] [5]
Molecular Weight	279.29 g/mol [1] [2] [4]
CAS Number	507475-17-4 [6] [2] [4]
Purity	Typically $\geq$ 97% to 99.85% (HPLC) [1] [2] [4]

## Stock Solution Preparation and Storage

- Solubility:** Highly soluble in DMSO ( $\geq$ 100 mg/mL or approximately 200-358 mM) [6] [3] [5]. It is insoluble in water or ethanol [6].
- Recommended Stock Concentration:** A common concentration for a ready-to-use stock is **10 mM** [3].
- Preparation Example:** To prepare a 10 mM stock solution, add 1.79 mL of anhydrous DMSO to 5 mg of **TPCA-1** lyophilized powder [1] [2].

- **Storage:**

- **Lyophilized Powder:** Store desiccated at -20°C; stable for at least 24 months [2].
- **DMSO Stock Solution:** Store at -20°C or -80°C. Aliquot thoroughly to avoid repeated freeze-thaw cycles. Use within 3 to 6 months to prevent loss of potency [2] [3].

## Experimentally Validated Working Concentrations

The following table summarizes effective concentrations of **TPCA-1** from cited research. You should determine the optimal concentration for your specific experimental system.

### In Vitro Applications

Cell Type / Assay System	Assay Type	Concentration	Incubation Time	Key Findings / Effect	PMID
<b>C57BL/6 mouse BMDM cells</b> [1]	Anti-inflammatory Activity	0.5 µM	1 hr pre-treatment	Inhibition of LPS-stimulated TNFα production	22533790
<b>Human Peripheral Blood Monocytes</b> [1] [7] [3]	Cytokine Production	0.1 - 10 µM	~24 hours	Inhibition of LPS-induced TNF-α, IL-6, and IL-8 production (IC <sub>50</sub> : 170-320 nM)	15316093
<b>Human Glioma Cell Lines</b> (U87, MT330, etc.) [1] [6]	Cell Proliferation (MTT)	0 - 50 µM	3 days	Inhibition of cell proliferation	22509977
<b>Non-Small Cell Lung Cancer (NSCLC) Cells</b> (HCC827, H1975) [3]	Cell Viability / Western Blot	0 - 10 µM / 0 - 2 µM	0.5 - 2 hours	Suppressed proliferation; inhibited STAT3 phosphorylation	24401319

### In Vivo Application (Murine Collagen-Induced Arthritis Model)

- **Dosage:** 3, 10, or 20 mg/kg [1] [6] [7]
- **Administration Route:** Intraperitoneal (i.p.) [1] [6] [7]
- **Dosing Frequency:** Twice daily (b.i.d.) [1] [6]
- **Key Outcome:** Prophylactic administration resulted in a dose-dependent reduction in arthritis severity and delayed disease onset [1].

## Detailed Experimental Protocols

Here are detailed methodologies for key experiments involving **TPCA-1**.

**1. IKK-2 Kinase Assay (Cell-Free System)** This protocol measures the direct inhibition of IKK-2 kinase activity by **TPCA-1** using a time-resolved fluorescence resonance energy transfer (TR-FRET) assay [1] [6].

- **Recombinant Enzyme:** Recombinant human IKK-2 (residues 1-756) expressed as an N-terminal GST-tagged fusion protein.
- **Assay Buffer:** 50 mM HEPES, 10 mM MgCl<sub>2</sub>, 1 mM CHAPS, pH 7.4, with 1 mM DTT and 0.01% w/v BSA.
- **Procedure:**
  - Dilute IKK-2 to 5 nM final concentration in assay buffer.
  - Add the enzyme to wells containing various concentrations of **TPCA-1** or DMSO vehicle (3% final).
  - Initiate the reaction by adding GST-IκBα substrate (25 nM final) and ATP (1 μM final) in a total volume of 30 μL.
  - Incubate the reaction for 30 minutes at room temperature.
  - Terminate the reaction by adding 15 μL of 50 mM EDTA.
  - Add detection reagent containing an europium-chelate-labeled anti-phosphoserine-IκBα antibody and an allophycocyanin-labeled anti-GST antibody. Incubate for 60 minutes at room temperature.
  - Measure the degree of GST-IκBα phosphorylation as a ratio of specific 665-nm energy transfer signal to reference europium 620-nm signal.

**2. Cell-Based Assay for Cytokine Inhibition** This protocol assesses the inhibition of pro-inflammatory cytokine production in cells [7] [3].

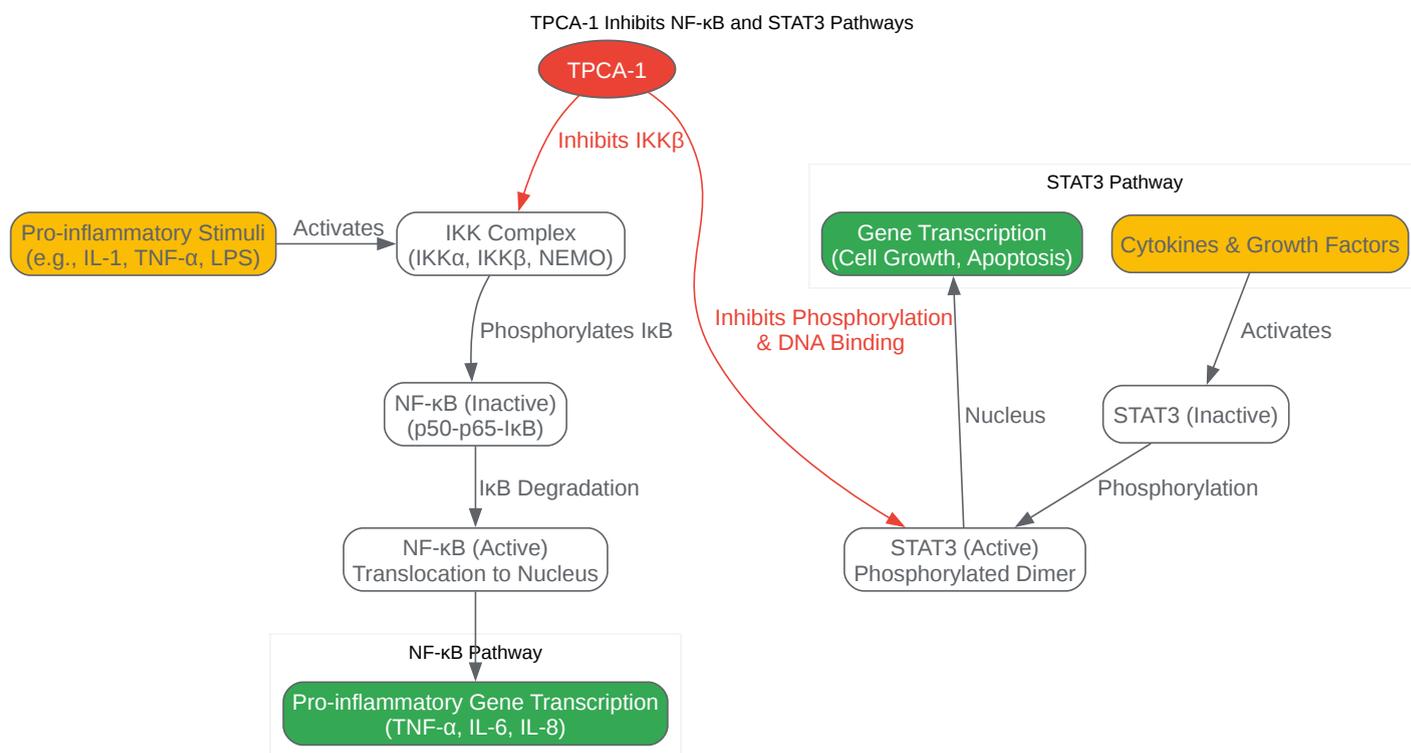
- **Cell Line:** Human peripheral blood monocytes.
- **Stimulation:** Lipopolysaccharide (LPS).
- **TPCA-1 Treatment:**
  - Prepare working concentrations from the DMSO stock (e.g., 0.1, 0.3, 1, 3, and 10 μM) in cell culture medium.

- Pre-treat cells with **TPCA-1** for 30 minutes before challenging with LPS.
- Incubate for approximately 24 hours.
- **Readout:** Measure the production of TNF- $\alpha$ , IL-6, and IL-8 in the supernatant by immunoassay.  
**TPCA-1** inhibits production with IC<sub>50</sub> values of 170, 290, and 320 nM, respectively [1] [3].

## Mechanism of Action and Signaling Pathways

**TPCA-1** primarily functions as a potent and selective ATP-competitive inhibitor of IKK $\beta$  (IKK-2) with an IC<sub>50</sub> of 17.9 nM in cell-free assays. It exhibits 22-fold selectivity over IKK $\alpha$  and over 550-fold selectivity against other kinases and enzymes [1] [4] [5].

The diagrams below illustrate the core signaling pathways affected by **TPCA-1**.



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## Important Handling Notes

- **Solvent Control:** Always include a DMSO vehicle control in your experiments. The final concentration of DMSO in cell culture should generally be kept low (e.g., 0.1% or less) to avoid cytotoxicity.
- **In Vivo Formulation:** For animal studies, **TPCA-1** can be formulated as a homogeneous suspension. For example, 5 mg of **TPCA-1** can be mixed with 1 mL of a 0.5% carboxymethyl cellulose sodium salt (CMC-Na) solution to achieve a 5 mg/mL working concentration for administration [6].

- **Quality Control:** Use high-quality, freshly prepared DMSO to dissolve the compound. Verify the solubility if a precipitate is observed.

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## References

1. TPCA-1 | I $\kappa$ B/IKK inhibitor | Mechanism | Concentration [selleckchem.com]
2. TPCA-1 #50902 [cellsignal.com]
3. TPCA-1 | IKK-2 Inhibitor [medchemexpress.com]
4. TPCA-1 | I $\kappa$ B Kinase [tocris.com]
5. TPCA-1 | I $\kappa$ B Kinase Inhibitors [rndsystems.com]
6. TPCA-1 Datasheet [selleckchem.com]
7. TPCA-1 - Potent IKK-2 Inhibitor for Inflammation Research [apexbt.com]

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